

Application Notes and Protocols for Deubiquitinase (DUB) Activity Assay Kits

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Compound of Interest

Compound Name: JAMM protein inhibitor 2

Cat. No.: B7806181

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Audience: Researchers, scientists, and drug development professionals.

Introduction

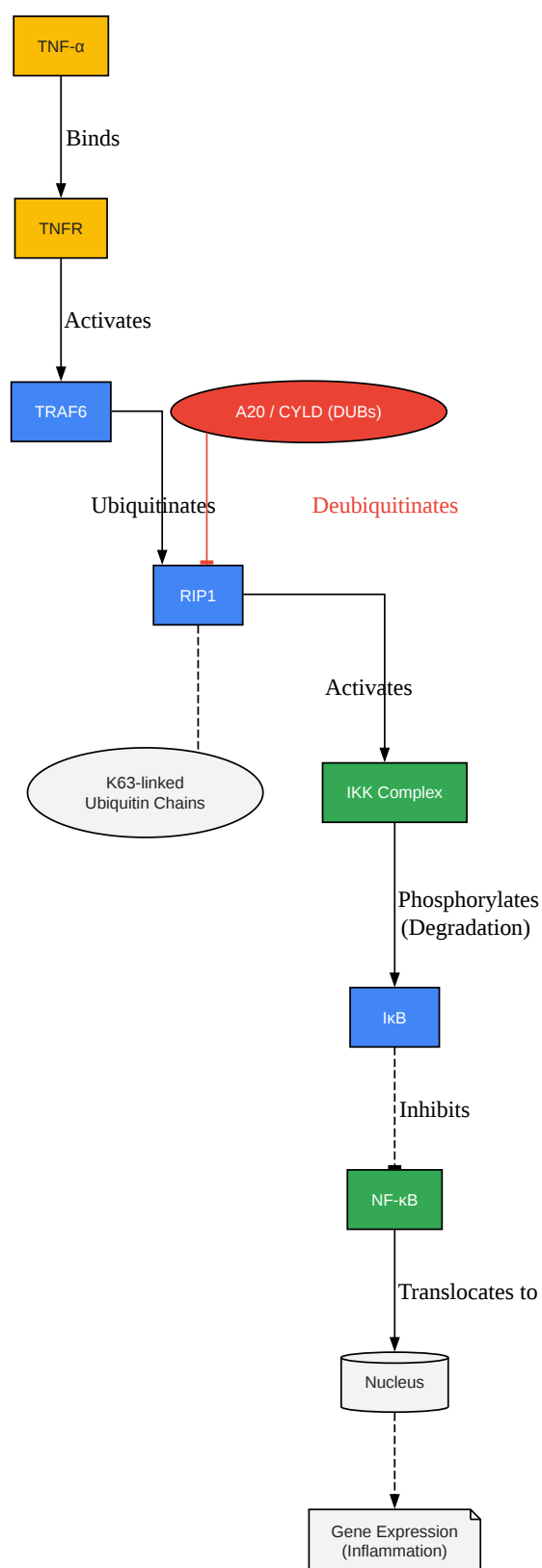
Deubiquitinating enzymes (DUBs) are a large family of proteases that play a crucial role in cellular processes by reversing ubiquitination, the process of attaching ubiquitin to a substrate protein.[1][2] This reversal is critical for regulating protein degradation, signaling pathways, DNA damage repair, and more.[2][3][4] Dysregulation of DUB activity has been implicated in numerous diseases, including cancer and neurodegenerative disorders, making them attractive targets for therapeutic development.[3][5][6]

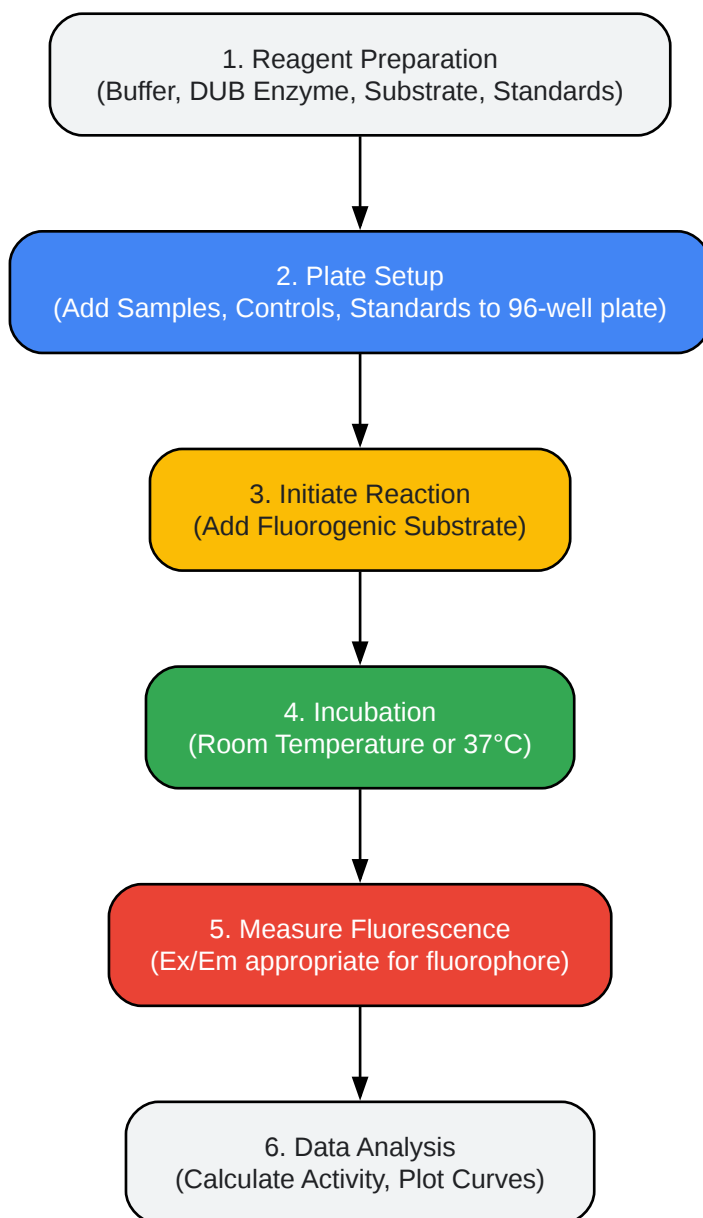
This document provides a detailed protocol for a fluorometric deubiquitinase activity assay, a common method for measuring the enzymatic activity of DUBs. The assay utilizes a ubiquitin molecule conjugated to a fluorophore, which upon cleavage by a DUB, produces a quantifiable fluorescent signal.

Signaling Pathway Context: Regulation of NF-κB by DUBs

Deubiquitinases are integral regulators of signaling cascades. For instance, in the NF-κB signaling pathway, DUBs such as A20 and CYLD can remove ubiquitin chains from key signaling molecules like TRAF6 and RIP1, thereby terminating the signal and preventing

prolonged inflammation.[5] This regulatory role highlights the importance of DUBs in maintaining cellular homeostasis.





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